

Application Notes and Protocols for High-Throughput Screening with Atosiban

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Compound of Interest

Compound Name: Atosiban (Standard)

Cat. No.: B8057868

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Introduction

Atosiban is a synthetic peptide analogue of oxytocin and acts as a competitive antagonist at the human oxytocin receptor (OTR), a member of the G-protein coupled receptor (GPCR) family.[1][2] It also exhibits antagonism at the vasopressin V1a receptor.[2] Clinically, Atosiban is utilized as a tocolytic agent to halt premature labor by inhibiting oxytocin-induced uterine contractions.[1][3] Its mechanism of action involves blocking the binding of oxytocin to its receptor, thereby preventing the activation of the Gαq and Gαi signaling pathways.[4][5] This blockade inhibits the production of inositol trisphosphate (IP3) and the subsequent release of intracellular calcium, leading to myometrial relaxation.[1] Understanding the interaction of Atosiban with the OTR and its downstream signaling is crucial for the discovery and development of novel tocolytic agents and for elucidating the role of the oxytocin system in various physiological processes.

High-throughput screening (HTS) provides a rapid and efficient means to identify and characterize novel ligands for the OTR. This document provides detailed application notes and protocols for various HTS assays amenable to the study of Atosiban and other OTR modulators.

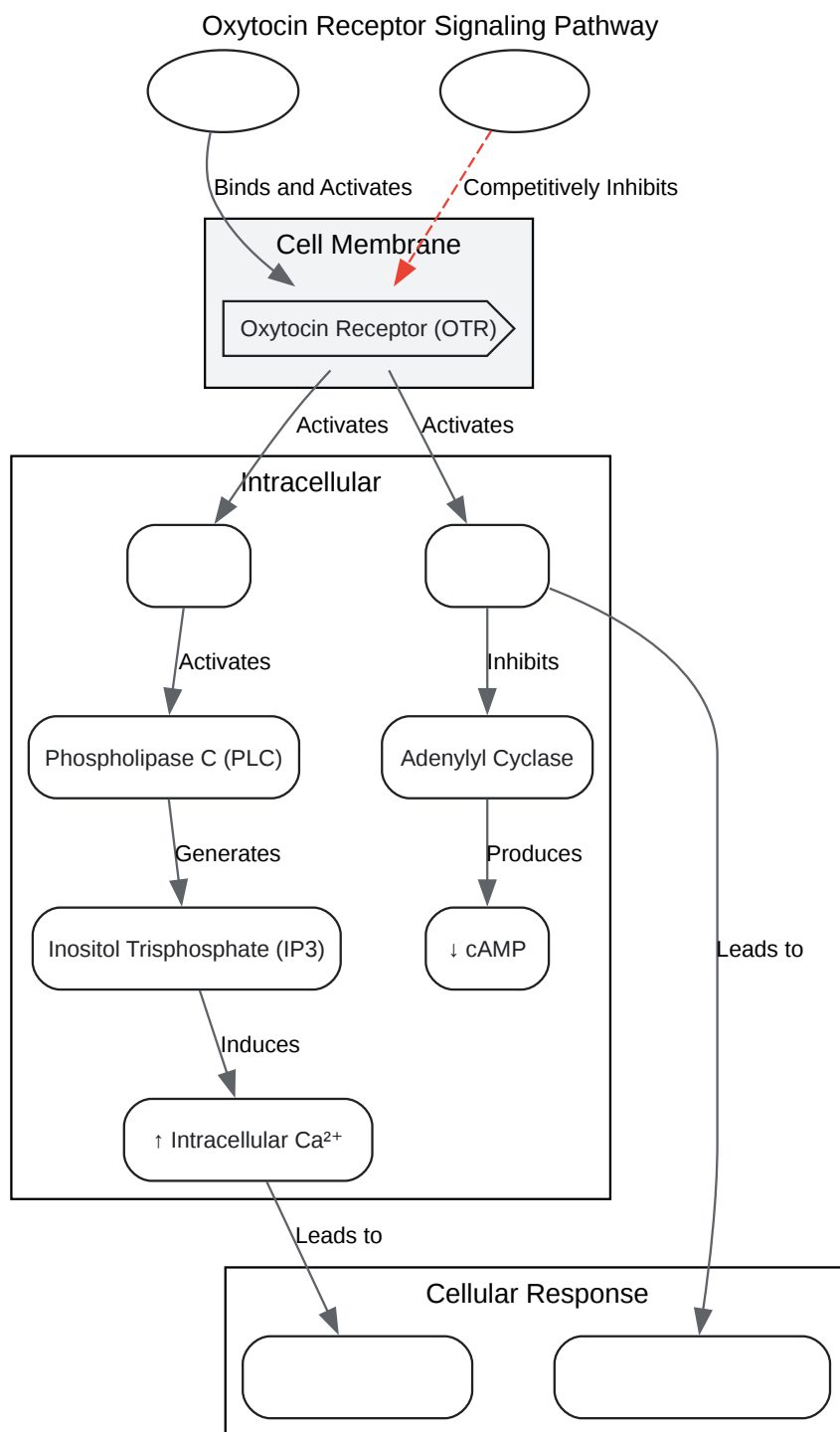
Atosiban Quantitative Data Summary

The following tables summarize key quantitative data for Atosiban obtained from various in vitro assays. This information is essential for assay design, validation, and data interpretation.

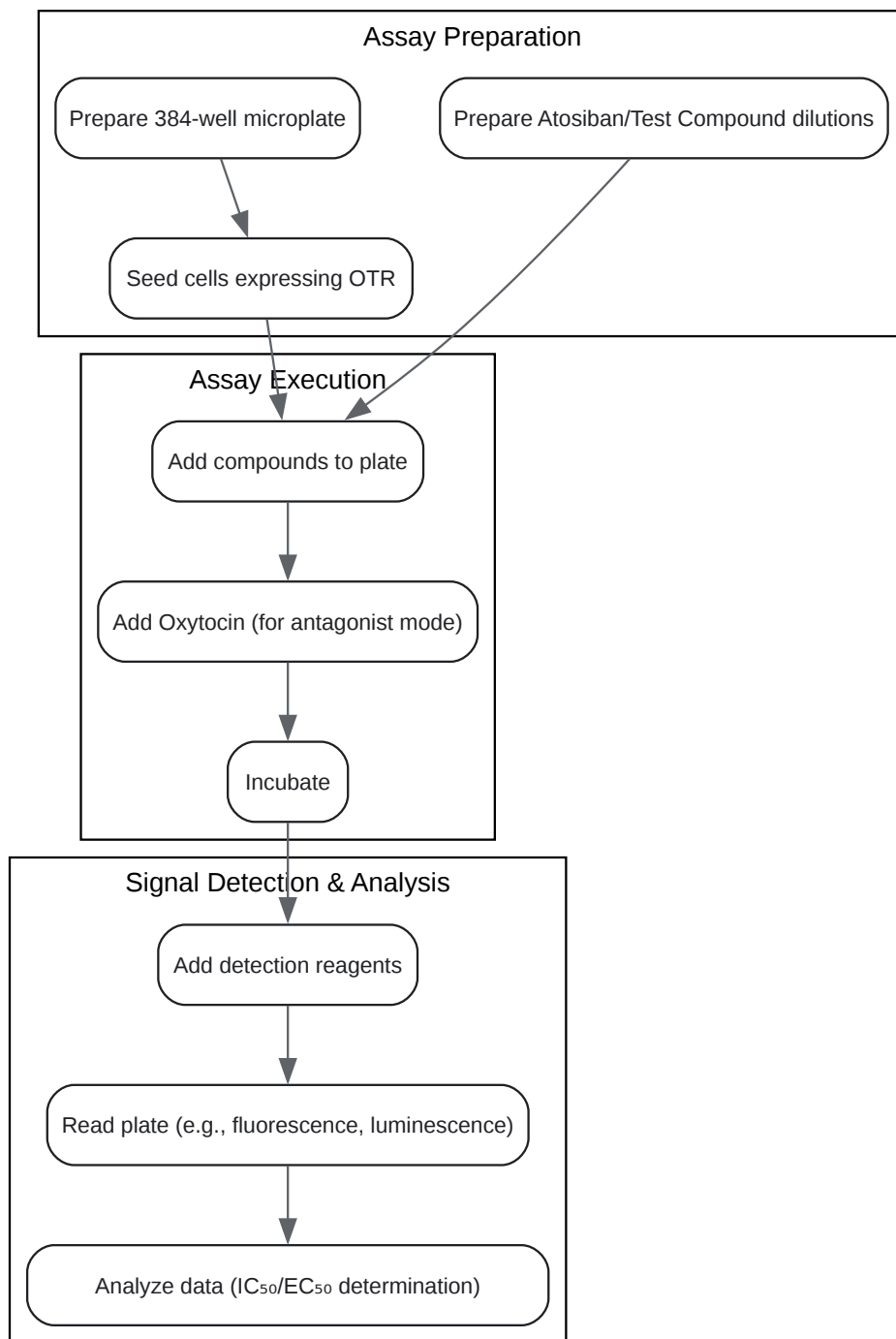
Assay Type	Parameter	Value	Cell Line/System
Competition Binding Assay	K _i (nM)	71.5 ± 21.2	HEK293 cells expressing human OTR
Calcium Mobilization Assay	IC ₅₀ (nM)	5	Myometrial cells
G-protein Activation (Gαi3)	EC ₅₀ (nM)	2,800 ± 1,035	HEK293 cells co-expressing OTR and Gαi3
β-Arrestin Recruitment	Activity	No recruitment observed	HEK293 cells

Signaling Pathways and Experimental Workflows

To facilitate the understanding of the experimental designs, the following diagrams illustrate the key signaling pathway and a general experimental workflow for HTS with Atosiban.



General HTS Workflow for Atosiban

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